

# Bergapten-d3 CAS number and molecular formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Bergapten-d3*

Cat. No.: *B15553544*

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## Technical Guide: Bergapten-d3

Audience: Researchers, scientists, and drug development professionals.

Core Focus: This document provides a comprehensive overview of **Bergapten-d3**, including its chemical identity, and its primary application as an internal standard in the pharmacokinetic and analytical profiling of Bergapten.

## Introduction to Bergapten-d3

**Bergapten-d3** is the deuterated analogue of Bergapten, a naturally occurring furanocoumarin found in plants such as the Umbelliferae and Rutaceae families. Bergapten itself has demonstrated a range of biological activities, including anti-inflammatory and anti-tumor properties. Due to the complexities of its metabolism and the need for precise quantification in biological matrices, a stable isotope-labeled internal standard is essential for robust analytical method development and pharmacokinetic studies. **Bergapten-d3** serves this critical role, enabling accurate quantification by mass spectrometry.

## Chemical and Physical Properties

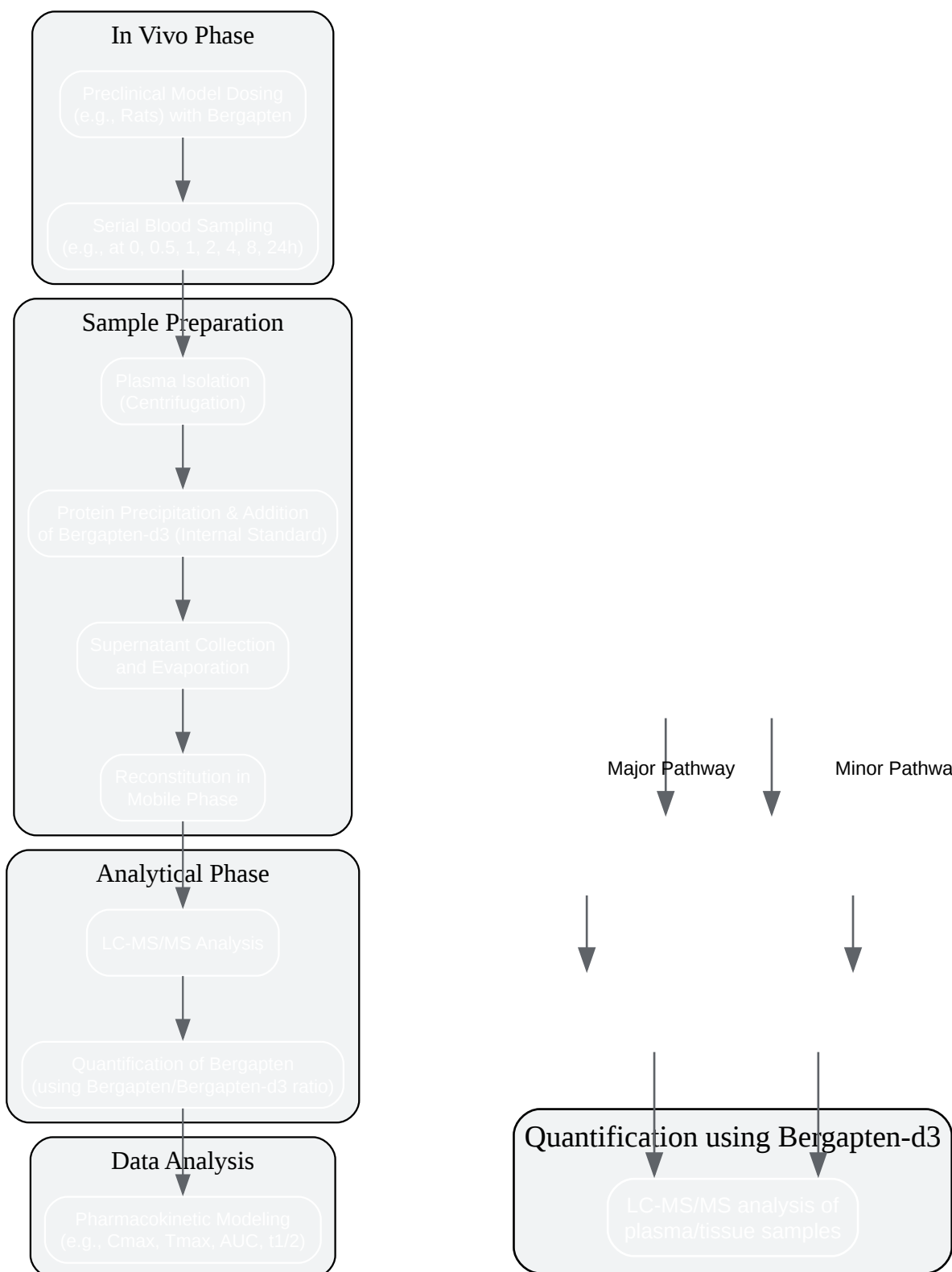
The fundamental properties of **Bergapten-d3** are summarized in the table below.

Property	Value	Source
CAS Number	2749409-59-2	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>12</sub> H <sub>5</sub> D <sub>3</sub> O <sub>4</sub>	<a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	219.21 g/mol	<a href="#">[4]</a> <a href="#">[5]</a>
Synonyms	5-Methoxypsoralen-d3	<a href="#">[5]</a>

## Application in Quantitative Analysis

**Bergapten-d3** is primarily utilized as an internal standard for the quantification of Bergapten in biological samples using techniques such as liquid chromatography-tandem mass spectrometry (LC-MS/MS). The stable deuterium labels result in a mass shift from the parent molecule without significantly altering its chemical properties or chromatographic retention time. This allows for the correction of variations in sample preparation and instrument response, thereby improving the accuracy and precision of the analytical method.

The following diagram illustrates a typical experimental workflow for a pharmacokinetic study of Bergapten in a preclinical model, employing **Bergapten-d3** as an internal standard.



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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)